

Proper Disposal of (-)-Sorgolactone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (-)-Sorgolactone

Cat. No.: B12762389

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Disclaimer: Specific safety and disposal information for **(-)-Sorgolactone** is not readily available. The following procedures are based on the known hazards of a similar compound, Strigolactone GR24, and general best practices for chemical waste management. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

(-)-Sorgolactone is a member of the strigolactone family, a class of plant hormones. While detailed toxicological data for **(-)-Sorgolactone** is scarce, a Safety Data Sheet (SDS) for the synthetic strigolactone analog, GR24, indicates that compounds in this class may present several health hazards. Due to the structural similarities, it is prudent to handle **(-)-Sorgolactone** with similar precautions.

Inferred Hazard Classification

The hazard information presented below is for Strigolactone GR24 and should be used as a conservative estimate for the potential hazards of **(-)-Sorgolactone**.

| Hazard Class | GHS Hazard Statement | Pictogram | Signal Word |
|---|--|--------------------------|-------------|
| Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed | GHS07 (Exclamation Mark) | Warning |
| Acute Toxicity, Dermal (Category 4) | H312: Harmful in contact with skin | GHS07 (Exclamation Mark) | Warning |
| Acute Toxicity, Inhalation (Category 4) | H332: Harmful if inhaled | GHS07 (Exclamation Mark) | Warning |
| Skin Irritation (Category 2) | H315: Causes skin irritation | GHS07 (Exclamation Mark) | Warning |
| Eye Irritation (Category 2A) | H319: Causes serious eye irritation | GHS07 (Exclamation Mark) | Warning |
| Specific target organ toxicity — Single exposure (Category 3), Respiratory system | H335: May cause respiratory irritation | GHS07 (Exclamation Mark) | Warning |

Experimental Protocols for Disposal

The following step-by-step guide outlines the recommended procedure for the disposal of **(-)-Sorgolactone** waste, including pure compound, contaminated labware, and solutions.

1. Waste Identification and Segregation:

- **Solid Waste:** Collect unused or expired **(-)-Sorgolactone**, contaminated personal protective equipment (PPE) such as gloves and weighing papers, and other contaminated solid materials in a designated, leak-proof hazardous waste container.
- **Liquid Waste:** Collect solutions containing **(-)-Sorgolactone** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS department.

- Sharps Waste: Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **(-)-Sorgolactone** waste, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A lab coat

3. Waste Container Management:

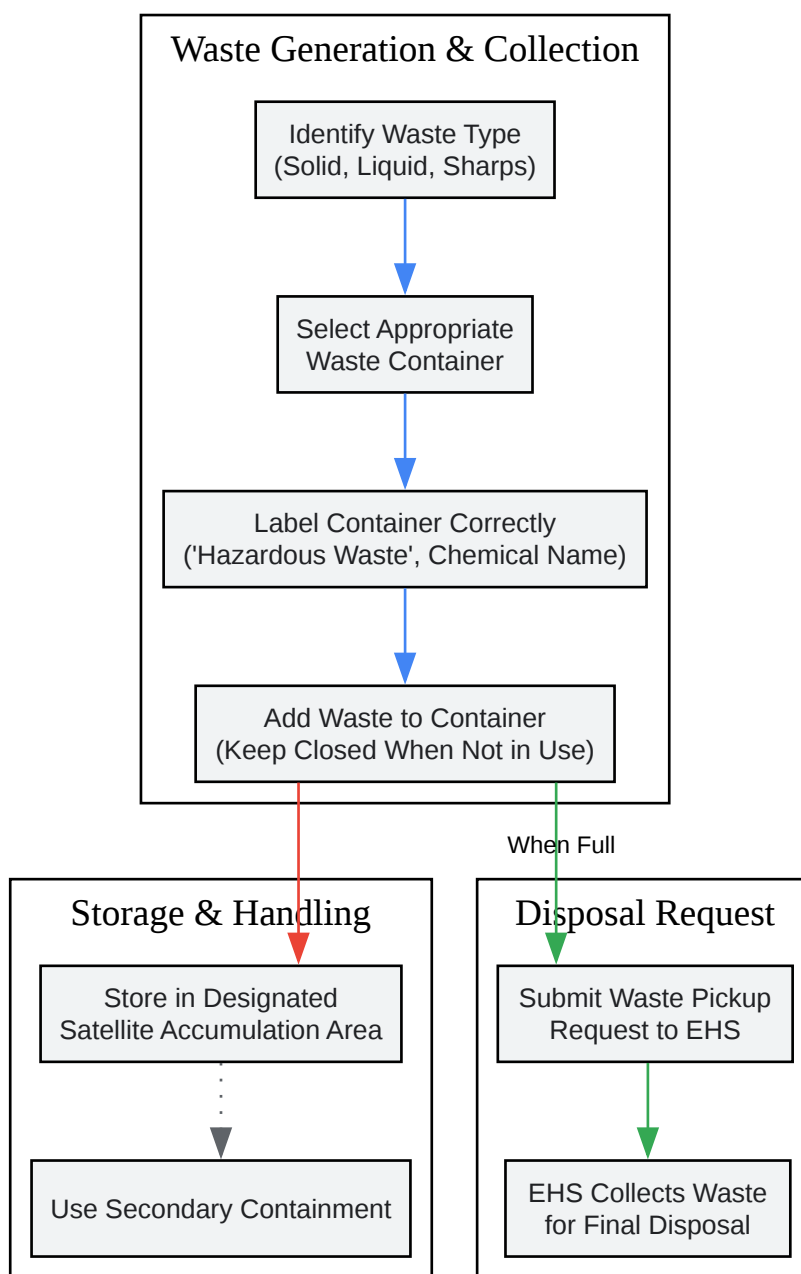
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**(-)-Sorgolactone**," and the approximate concentration and quantity. Follow your institution's specific labeling requirements.
- Storage: Store waste containers in a designated satellite accumulation area. Ensure the container is kept closed except when adding waste. Provide secondary containment to prevent spills.

4. Disposal Request:

- Once the waste container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS department through their designated online portal or procedure.
- Do not pour **(-)-Sorgolactone** waste down the drain or dispose of it in the regular trash.^[1]

Logical Workflow for Chemical Waste Disposal

The following diagram illustrates the general workflow for the proper disposal of chemical waste in a laboratory setting.



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Caption: General workflow for laboratory chemical waste disposal.

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References

- 1. biosynth.com [biosynth.com]
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